

Essential Safety and Logistical Information for Handling Lufotrelvir

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Compound of Interest

Compound Name: Lufotrelvir

Cat. No.: B8198245

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of investigational compounds like **Lufotrelvir** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Chemical and Physical Properties

Lufotrelvir is an investigational antiviral agent.[1] It is a phosphate prodrug of PF-00835231, a potent inhibitor of the 3CL protease (Mpro) of SARS-CoV-2.[2][3] As a potent pharmaceutical compound, it requires careful handling to minimize exposure.[4][5][6][7]

Property	Data
Synonyms	PF-07304814
Molecular Formula	C24H33N4O9P
Molecular Weight	552.51 g/mol
Active Moiety	PF-00835231
Solubility	Soluble in DMSO (100 mg/mL) and water (50 mg/mL with sonication).[3]
Storage	Store powder at -20°C for up to 3 years. Store solvent-based stock solutions at -80°C for up to 1 year.[8]

Personal Protective Equipment (PPE) Protocol

Due to its nature as a potent active pharmaceutical ingredient (API), a comprehensive PPE protocol is mandatory to prevent accidental exposure through inhalation, ingestion, or skin contact.

1. Engineering Controls:

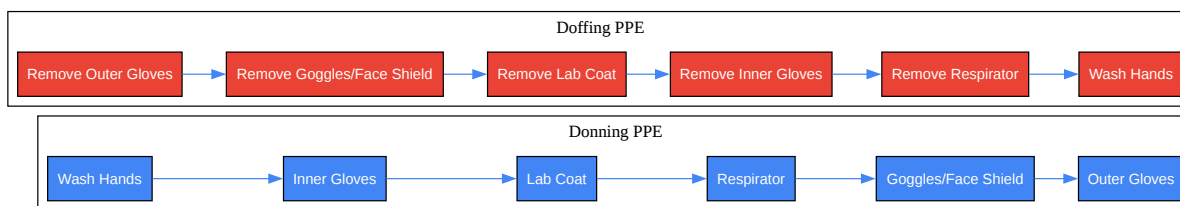
- All work with solid **Lufotrelvir** or concentrated solutions should be conducted in a certified chemical fume hood, a ventilated laminar flow enclosure, or a glove box to minimize inhalation exposure.[\[5\]](#)
- The handling area should have restricted access and be maintained under negative pressure relative to adjacent spaces.[\[6\]](#)

2. Personal Protective Equipment:

- **Gloves:** Wear two pairs of nitrile gloves, with the outer pair covering the cuff of the lab coat. Change gloves immediately if contaminated.
- **Eye Protection:** Chemical safety goggles or a face shield are required to protect against splashes.
- **Lab Coat:** A dedicated lab coat with long sleeves and tight cuffs should be worn.
- **Respiratory Protection:** For operations with a high potential for aerosol generation (e.g., weighing, preparing concentrated stock solutions), a properly fitted N95 respirator or higher is recommended.

Donning and Doffing Procedure:

A strict donning and doffing sequence is critical to prevent cross-contamination.



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PPE Donning and Doffing Workflow

Operational Plan for Handling Lufotrelvir

1. Weighing and Reconstitution:

- Perform all weighing operations of powdered **Lufotrelvir** within a ventilated balance enclosure or a fume hood to contain any airborne particles.
- When preparing stock solutions, add the solvent slowly to the solid to minimize dust generation. Sonication may be required for complete dissolution in aqueous solutions.[8]

2. Spill Management:

- In case of a spill, immediately alert others in the area.
- For small spills of solutions, absorb the liquid with an inert material (e.g., absorbent pads) and decontaminate the area with a suitable cleaning agent.
- For spills of solid material, carefully cover the spill with damp absorbent paper to avoid raising dust, then gently sweep the material into a sealable container for disposal.
- All materials used for spill cleanup should be disposed of as hazardous waste.

Disposal Plan

Proper disposal of **Lufotrelvir** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.^[9]

1. Waste Segregation:

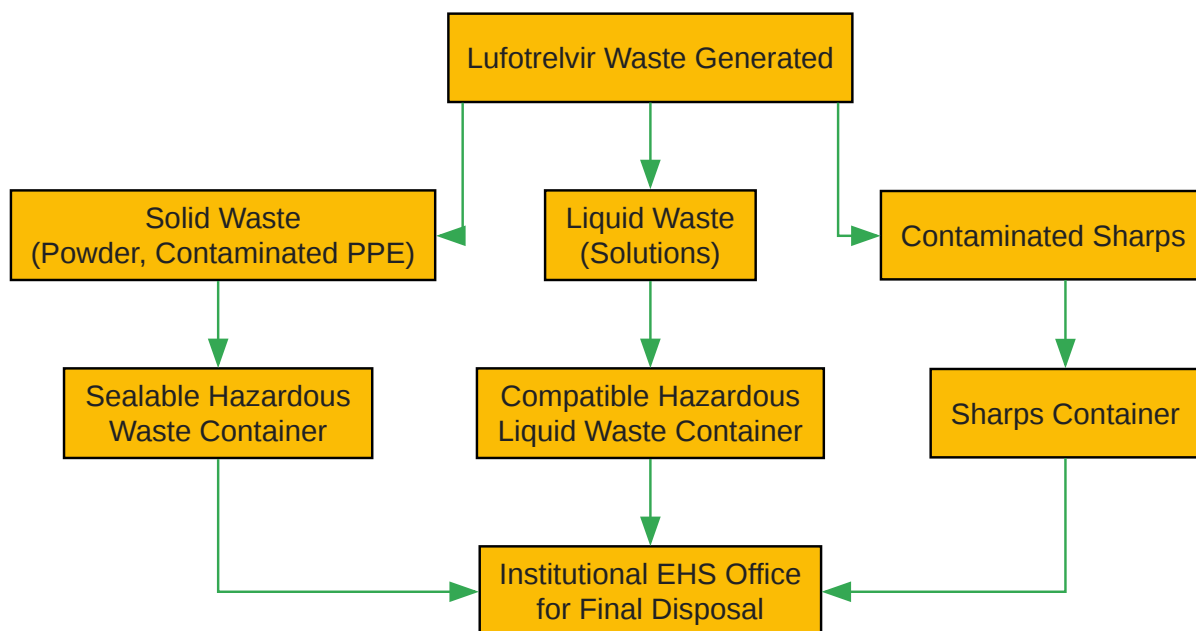
- Solid Waste: Unused **Lufotrelvir** powder, contaminated PPE (gloves, lab coats), and spill cleanup materials should be collected in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Aqueous and organic solutions containing **Lufotrelvir** should be collected in separate, compatible, and clearly labeled hazardous waste containers. Do not mix with other waste streams.
- Sharps: Needles, syringes, and other contaminated sharps must be disposed of in a designated sharps container.

2. Decontamination:

- All non-disposable equipment (e.g., glassware, spatulas) that has come into contact with **Lufotrelvir** should be decontaminated. This can be achieved by rinsing with a solvent in which **Lufotrelvir** is soluble, followed by a thorough wash with an appropriate laboratory detergent. The initial solvent rinse should be collected as hazardous waste.

3. Final Disposal:

- All hazardous waste containing **Lufotrelvir** must be disposed of through the institution's environmental health and safety (EHS) office.^[10] Follow all local, state, and federal regulations for the disposal of pharmaceutical waste.^{[9][11]} Do not dispose of **Lufotrelvir** down the drain or in the regular trash.



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Lufotrelvir Waste Disposal Workflow

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